

Environmental risk assessment of Sulfentrazone in comparison to legacy herbicides like atrazine

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Compound of Interest

Compound Name: Sulfentrazone

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A Comparative Environmental Risk Assessment: Sulfentrazone vs. Atrazine

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the environmental risk profiles of **sulfentrazone**, a modern aryltriazolinone herbicide, and atrazine, a legacy triazine herbicide. The following sections present quantitative data on their environmental fate and toxicity, outline the experimental protocols used for their assessment, and visualize their toxicological pathways and the comparative risk assessment framework.

Data Presentation: Quantitative Environmental Risk Parameters

The environmental behavior and ecotoxicological impact of **sulfentrazone** and atrazine are summarized in the tables below. These values are critical for understanding their potential risks to non-target organisms and ecosystems.

Environmental Fate Parameter	Sulfentrazone	Atrazine	Reference
Soil Organic Carbon-Water Partitioning Coefficient (Koc) (mL/g)	43	39 - 155	[1][2]
Field Soil Half-Life (DT50)	110 - 280 days	13 - 261 days	[3]
Bioconcentration Factor (BCF) (L/kg)	Low potential (estimated BCF of 3.1)	Low potential (does not bioaccumulate)	[4]

Table 1: Comparison of Environmental Fate Parameters. This table outlines key indicators of the herbicides' mobility, persistence, and potential for bioaccumulation in the environment.

Organism	Test Type	Sulfentrazone (Value)	Atrazine (Value)	Reference
Fish	96-hour LC50 (Rainbow Trout)	>120 mg/L	-	[5]
96-hour LC50 (Bluegill Sunfish)	94 mg/L	-		
Aquatic Invertebrates	48-hour EC50 (Daphnia magna)	-	-	
Birds	Acute Oral LD50 (Bobwhite Quail)	>2250 mg/kg	-	
Dietary LC50 (Bobwhite Quail)	>5620 ppm	-		
Mammals	Acute Oral LD50 (Rat)	2855 mg/kg	-	
Non-target Plants	EC25 (various species)	Varies	Varies	

Table 2: Ecotoxicity of **Sulfentrazone** and Atrazine to Non-Target Organisms. This table presents acute toxicity values for a range of terrestrial and aquatic organisms. (Note: A comprehensive side-by-side comparison with atrazine for all endpoints was not readily available in the searched literature).

Experimental Protocols

The data presented above are generated using standardized and internationally recognized experimental protocols. Below are detailed methodologies for key experiments cited in the environmental risk assessment of herbicides.

Terrestrial Plant Toxicity: Seedling Emergence and Seedling Growth (OECD 208 / OCSP 850.4100)

This test evaluates the effects of a chemical on seed germination and early plant growth.

- **Test Species:** A selection of crop and non-crop plant species are used, typically including both monocots and dicots to represent a range of sensitivities. The U.S. EPA OCSP 850.4100 guideline suggests ten species, including six dicots from at least four families (one being soybean) and four monocots from at least two families (one being corn). A root crop is also included.
- **Test System:** The test is conducted in pots containing a standardized soil medium. Environmental conditions such as temperature (e.g., 22°C during the day, 18°C at night), humidity (e.g., 70%), and light intensity and duration (e.g., 16-hour photoperiod) are controlled in a growth chamber.
- **Procedure:** The test substance is either incorporated into the soil or sprayed onto the soil surface after sowing. A range of concentrations is tested along with a control group. The test duration is typically 14 to 21 days after 50% of the control seedlings have emerged.
- **Endpoints Measured:** The primary endpoints are seedling emergence, shoot height, and shoot dry weight. Visual assessments for phytotoxicity are also conducted. The data are used to determine the No Observed Effect Concentration (NOEC) and the concentration that causes a 25% or 50% reduction in growth (EC25 or EC50).

Fish Acute Toxicity Test (OECD 203 / OCSPP 850.1075)

This test assesses the short-term toxicity of a substance to fish.

- **Test Species:** Commonly used species include Rainbow Trout (*Oncorhynchus mykiss*) for cold water fish and Bluegill Sunfish (*Lepomis macrochirus*) or Fathead Minnow (*Pimephales promelas*) for warm water fish. For marine environments, the Sheepshead Minnow (*Cyprinodon variegatus*) is often used.
- **Test System:** The test can be conducted under static, semi-static, or flow-through conditions. Water quality parameters such as temperature, pH, and dissolved oxygen are maintained within a narrow range.
- **Procedure:** Fish are exposed to a series of concentrations of the test substance for 96 hours. A control group is maintained in clean water. Mortalities and any abnormal behavioral or physical signs are recorded at 24, 48, 72, and 96 hours.
- **Endpoint Measured:** The primary endpoint is the Lethal Concentration 50 (LC50), which is the concentration of the substance that is lethal to 50% of the test fish within the 96-hour exposure period.

Soil Half-Life Determination

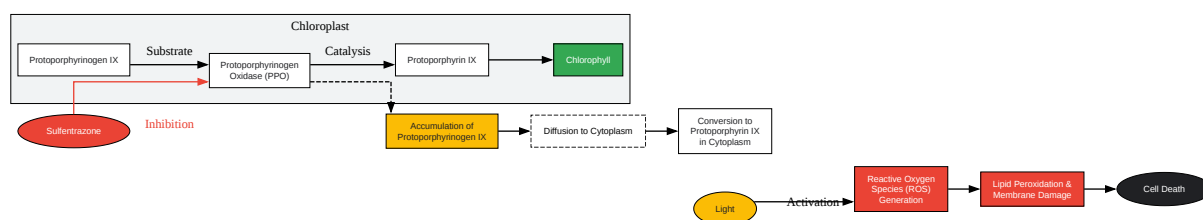
This study determines the persistence of a herbicide in the soil under controlled or field conditions.

- **Laboratory Studies:** A known amount of the herbicide is applied to soil samples, which are then incubated under controlled conditions of temperature and moisture. Samples are collected at various time intervals and analyzed for the concentration of the parent herbicide.
- **Field Studies:** The herbicide is applied to a designated field plot under real-world environmental conditions. Soil cores are collected at different depths and time points to monitor the dissipation of the herbicide over time.
- **Data Analysis:** The degradation of the herbicide over time is typically modeled using first-order kinetics. The half-life (DT50), the time it takes for 50% of the initial concentration to dissipate, is then calculated from the degradation rate constant.

Mandatory Visualizations

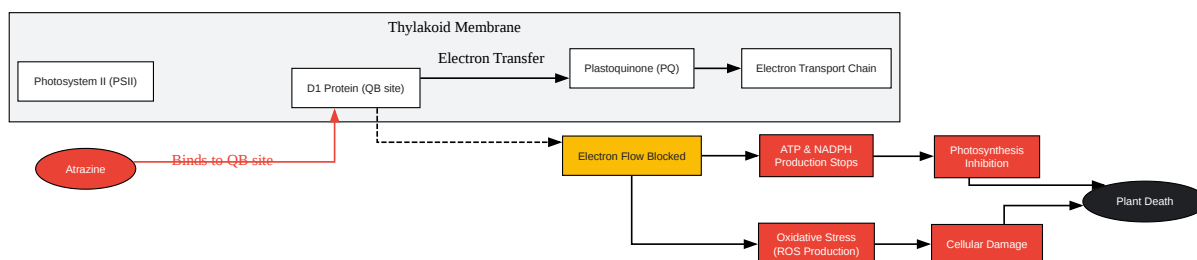
Signaling Pathways of Toxicity

The following diagrams illustrate the mechanisms of action by which **sulfentrazone** and atrazine exert their herbicidal effects.



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Caption: **Sulfentrazone's** Mechanism of Action.

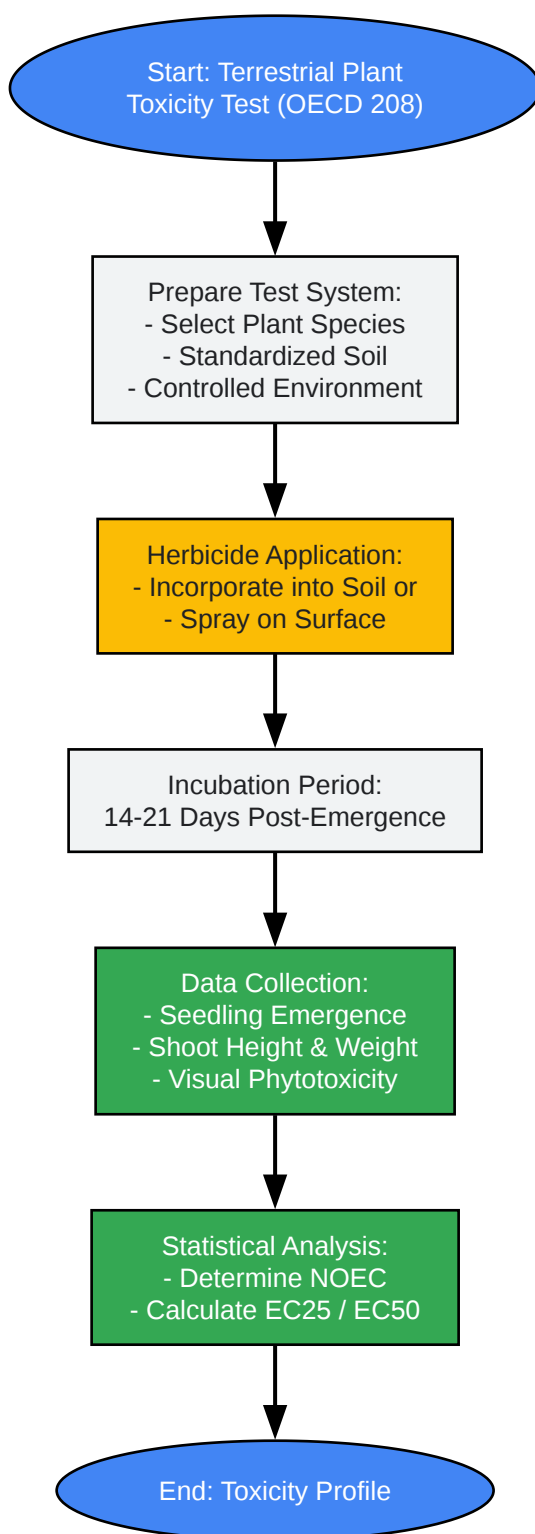


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Caption: Atrazine's Mechanism of Action.

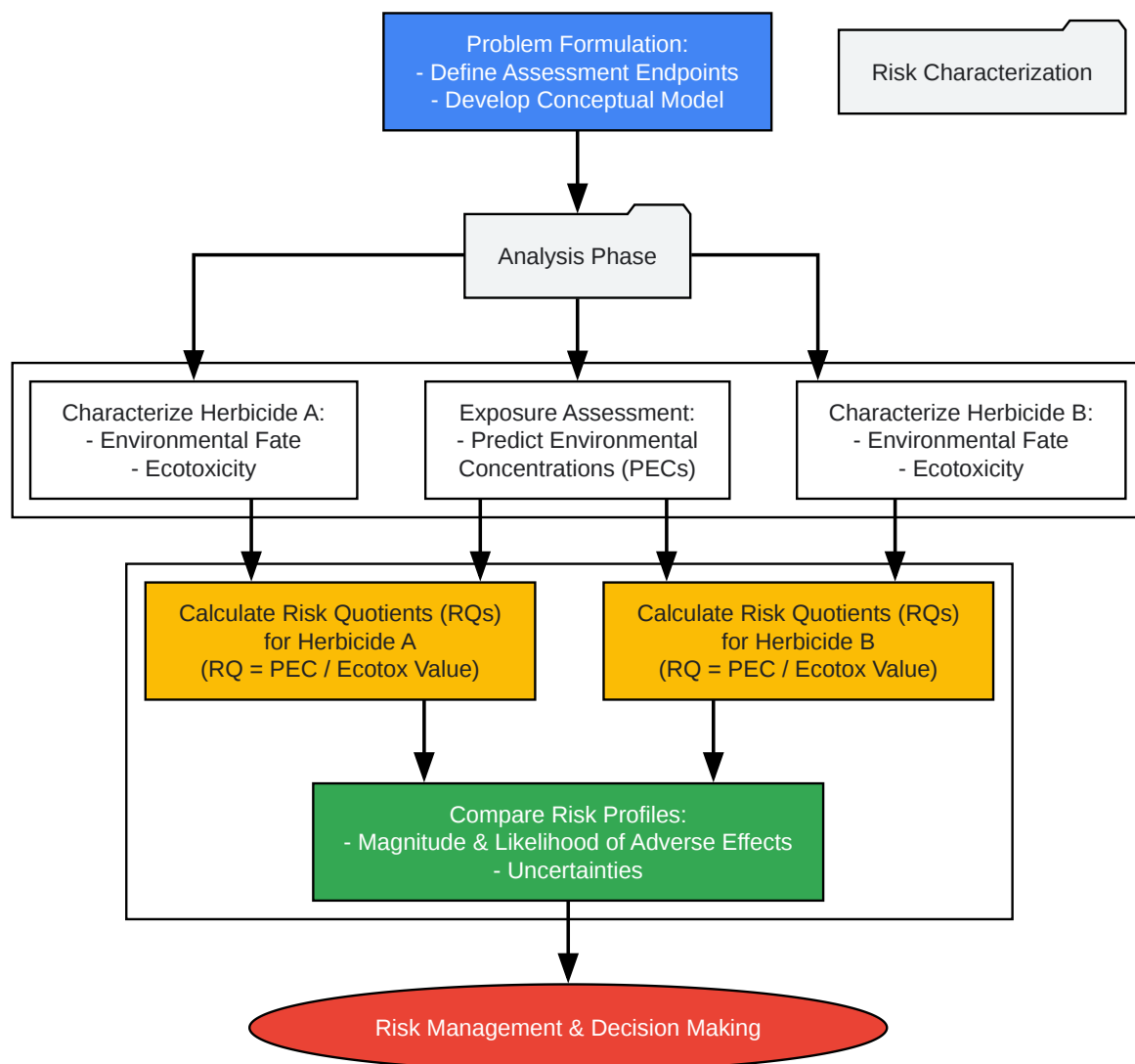
Experimental and Logical Workflows

The following diagrams illustrate a typical experimental workflow for terrestrial plant toxicity testing and the logical framework for a comparative environmental risk assessment.



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Caption: Terrestrial Plant Toxicity Workflow.



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Caption: Comparative Risk Assessment Framework.

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